

Technical Guide: Thermo Fisher Scientific 1,2,4-Trimethoxybenzene

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Compound of Interest

Compound Name: 1,2,4-Trimethoxybenzene

Cat. No.: B152335

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Thermo Fisher Scientific's **1,2,4-Trimethoxybenzene**, including its specifications, applications in research and drug development, and relevant experimental insights.

Core Product Specifications

1,2,4-Trimethoxybenzene is offered by Thermo Fisher Scientific under the "Thermo Scientific Chemicals" brand, formerly part of the Alfa Aesar portfolio. It is primarily utilized as a pharmaceutical intermediate. The key quantitative and qualitative specifications are summarized below.

Table 1: Chemical and Physical Properties

Property	Specification
CAS Number	135-77-3
Molecular Formula	C ₉ H ₁₂ O ₃
Molecular Weight	168.19 g/mol
Purity (Assay by GC)	≥97.5%
Appearance	Clear, colorless to pale yellow or orange liquid
Refractive Index (at 20°C)	1.5310-1.5350
Boiling Point	247 °C
Melting Point	19-21 °C
Density	1.128 g/mL
Flash Point	>110 °C
IUPAC Name	1,2,4-trimethoxybenzene
InChI Key	AGIQIOSHSMJYJP-UHFFFAOYSA-N
SMILES	<chem>COC1=CC=C(OC)C(OC)=C1</chem>

Table 2: Thermo Fisher Scientific Product Offerings

Catalog Number	Quantity
A10483.09	10 g
A10483.18	50 g

Applications in Drug Development and Research

1,2,4-Trimethoxybenzene serves as a versatile building block in organic synthesis and has shown potential in modulating key biological pathways.

Intermediate in Pharmaceutical Synthesis

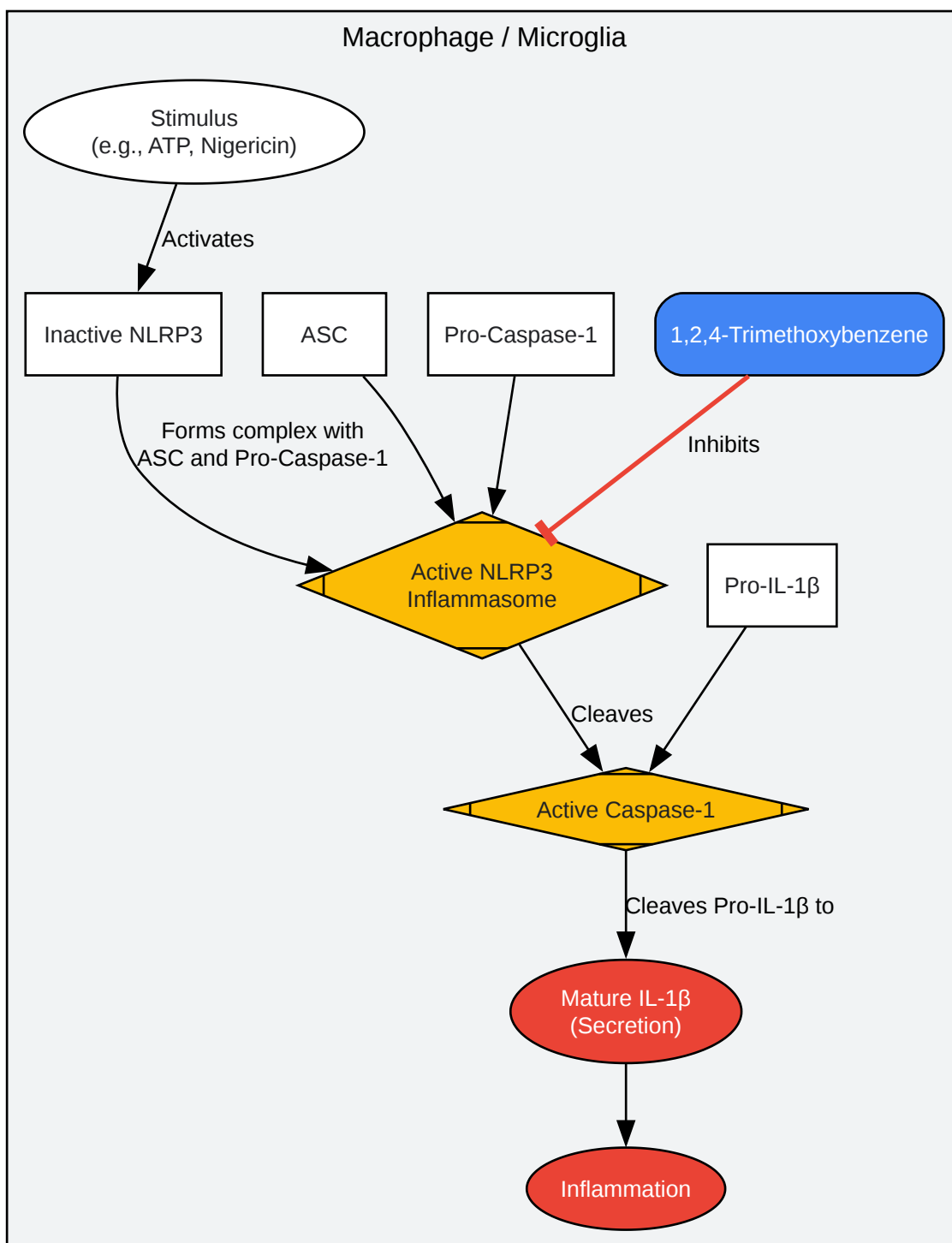
1,2,4-Trimethoxybenzene is a crucial precursor in the synthesis of various pharmaceutical compounds.^[1] Its methoxy-substituted benzene ring allows for diverse chemical modifications, making it a valuable starting material for creating more complex molecules with therapeutic potential. For instance, it is used in the synthesis of trimethoxybenzidine, a component of drugs like Nicorandil, which is used to treat angina.^[1]

NLRP3 Inflammasome Inhibition

Recent research has identified **1,2,4-Trimethoxybenzene** as a selective inhibitor of the NLRP3 (NOD-like receptor family pyrin domain-containing 3) inflammasome.^[2] The NLRP3 inflammasome is a key component of the innate immune system and is implicated in a variety of inflammatory diseases. Inhibition of this pathway by **1,2,4-Trimethoxybenzene** suggests its potential as a lead compound for the development of therapeutics for NLRP3-driven diseases such as multiple sclerosis.^[2]

Signaling Pathway: NLRP3 Inflammasome Inhibition

The following diagram illustrates the proposed mechanism of action of **1,2,4-Trimethoxybenzene** in the inhibition of the NLRP3 inflammasome signaling pathway.



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NLRP3 inflammasome inhibition by **1,2,4-Trimethoxybenzene**.

Experimental Protocols

While specific, detailed experimental protocols from Thermo Fisher Scientific for **1,2,4-Trimethoxybenzene** are not broadly published, the following methodologies are based on published research citing its use.

Inhibition of NLRP3 Inflammasome Activation in Macrophages

This protocol is adapted from a study demonstrating the inhibitory effect of **1,2,4-Trimethoxybenzene** on the NLRP3 inflammasome in bone marrow-derived macrophages (BMDMs).[2]

1. Cell Culture and Priming:

- Culture immortalized murine bone marrow-derived macrophages (iBMDMs) in appropriate media.
- Prime the iBMDMs with lipopolysaccharide (LPS) to upregulate the expression of NLRP3 and pro-IL-1 β .

2. Treatment with **1,2,4-Trimethoxybenzene**:

- Prepare a stock solution of Thermo Fisher Scientific **1,2,4-Trimethoxybenzene** in a suitable solvent (e.g., DMSO).
- Treat the primed iBMDMs with **1,2,4-Trimethoxybenzene** at a concentration of 1 mM for a specified pre-incubation period.

3. NLRP3 Inflammasome Activation:

- Induce NLRP3 inflammasome activation by treating the cells with an agonist such as nigericin or ATP.

4. Analysis of Inflammasome Activation:

- Collect the cell culture supernatants and cell lysates.
- Analyze the supernatants for secreted IL-1 β using an ELISA kit.

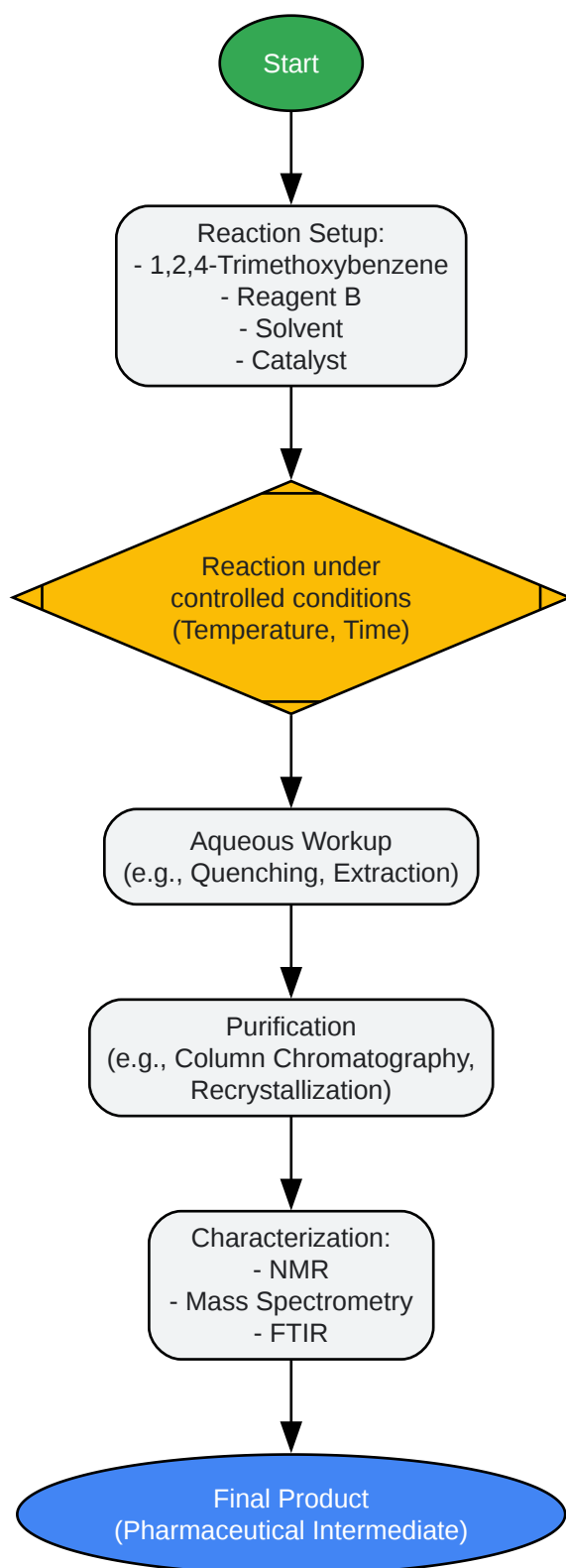
- Analyze the cell lysates for the presence of cleaved (active) caspase-1 via Western blot.

5. Controls:

- Include vehicle-treated control groups (cells treated with the solvent for **1,2,4-Trimethoxybenzene**).
- Include positive control groups (cells treated with LPS and the NLRP3 agonist without the inhibitor).
- Include negative control groups (cells treated with LPS only).

Experimental Workflow: Synthesis of a Pharmaceutical Intermediate

The following diagram illustrates a generalized workflow for the use of **1,2,4-Trimethoxybenzene** in a synthetic organic chemistry setting to produce a more complex molecule.



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Generalized workflow for organic synthesis using **1,2,4-Trimethoxybenzene**.

Safety and Handling

Refer to the Safety Data Sheet (SDS) provided by Thermo Fisher Scientific for comprehensive safety and handling information. The SDS can be accessed on the Thermo Fisher Scientific website by searching for the product catalog number.

Ordering Information

To purchase **1,2,4-Trimethoxybenzene**, please visit the Thermo Fisher Scientific website and use the catalog numbers provided in Table 2. For bulk inquiries or custom formats, it is recommended to contact Thermo Fisher Scientific directly.

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References

- 1. Page loading... [guidechem.com]
- 2. 1,2,4-Trimethoxybenzene selectively inhibits NLRP3 inflammasome activation and attenuates experimental autoimmune encephalomyelitis - PubMed [pubmed.ncbi.nlm.nih.gov]
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